

TMX-2039 solubility in DMSO and other solvents

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Compound of Interest		
Compound Name:	TMX-2039	
Cat. No.:	B15620822	Get Quote

Technical Support Center: TMX-2039

This technical support center provides researchers, scientists, and drug development professionals with essential information and troubleshooting guides for working with **TMX-2039**, a pan-CDK inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of TMX-2039 in common laboratory solvents?

A1: **TMX-2039** has a known solubility of 10 mM in DMSO.[1] For other solvents, comprehensive data is not readily available. The solubility in aqueous solutions is expected to be low for many small molecule inhibitors. The principle of "like dissolves like" can be a useful guide; polar solvents are better for polar compounds, and nonpolar solvents for nonpolar compounds.[2] To determine solubility in your specific solvent of choice, we recommend performing a solubility test.

Q2: How can I prepare a stock solution of **TMX-2039**?

A2: Based on its known solubility, a stock solution of **TMX-2039** can be prepared in DMSO at a concentration of 10 mM. For in vivo studies, a common formulation involves a multi-component solvent system such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline. Another option is 10% DMSO and 90% corn oil.[3] Always ensure the compound is fully dissolved before use.

Q3: TMX-2039 is not dissolving in my chosen solvent. What should I do?







A3: If you are experiencing solubility issues, consider the following troubleshooting steps:

- Increase Mechanical Agitation: Vortex the solution for a longer duration (1-2 minutes).[4]
- Apply Gentle Heat: Warm the solution to 37°C for 5-60 minutes.[4] This can be done in a
 water bath or incubator.
- Use Sonication: A water bath sonicator can be used for up to 5 minutes to aid dissolution.[4]
- Test a Different Solvent: If the compound remains insoluble, you may need to try a different solvent system. DMSO is a good starting point for many organic molecules.[5]
- Perform a Serial Dilution: If you are trying to achieve a high concentration, start by dissolving the compound in a good solvent like DMSO at a high concentration, and then perform serial dilutions into your aqueous buffer or media.

Q4: What is the mechanism of action of TMX-2039?

A4: **TMX-2039** is a potent, pan-cyclin-dependent kinase (CDK) inhibitor. It targets both cell cycle CDKs (CDK1, CDK2, CDK4, CDK5, and CDK6) and transcriptional CDKs (CDK7 and CDK9) with IC50 values in the low nanomolar range.[1][6][7] By inhibiting these kinases, **TMX-2039** disrupts the normal progression of the cell cycle, leading to cell cycle arrest and potentially apoptosis. The inhibition of transcriptional CDKs can also affect gene expression.

Solubility Data

The following table summarizes the known solubility of **TMX-2039**.



Solvent	Concentration	Notes
DMSO	10 mM	Verified solubility.[1]
Ethanol	Data not available	A polar protic solvent; solubility is likely.
PBS (Phosphate-Buffered Saline)	Data not available	Aqueous solubility is expected to be low.
Water	Data not available	Expected to have very low solubility.

Experimental Protocols

Protocol for Determining Equilibrium Solubility (Shake-Flask Method)

This protocol outlines a standard procedure to determine the thermodynamic solubility of **TMX-2039** in a solvent of interest.[2][8]

Materials:

- TMX-2039 (solid powder)
- Solvent of choice (e.g., PBS, cell culture media)
- Microcentrifuge tubes or glass vials
- Orbital shaker or rotator
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system
- Analytical balance



Procedure:

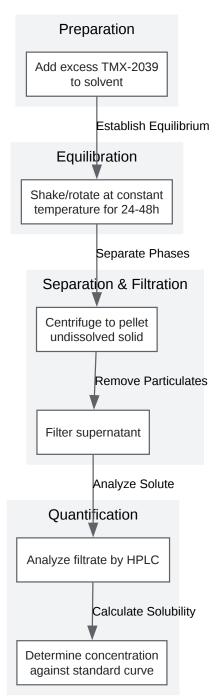
- Preparation: Add an excess amount of TMX-2039 to a known volume of the solvent in a vial.
 The excess solid should be clearly visible.
- Equilibration: Seal the vial and place it on a shaker or rotator at a constant temperature (e.g., 25°C or 37°C) for 24-48 hours to ensure equilibrium is reached.
- Separation: Centrifuge the suspension at high speed (e.g., 10,000 x g) for 15-20 minutes to pellet the undissolved solid.
- Filtration: Carefully collect the supernatant and filter it through a chemically inert syringe filter to remove any remaining solid particles.[2]
- Quantification: Determine the concentration of TMX-2039 in the clear filtrate using a
 validated analytical method, such as HPLC. This will involve creating a standard curve with
 known concentrations of TMX-2039.[2]
- Reporting: The solubility is reported as the measured concentration in units such as mg/mL or molarity (M).

Visualizations

TMX-2039 Experimental Workflow



Workflow for TMX-2039 Solubility Determination



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Caption: A generalized workflow for determining equilibrium solubility.



TMX-2039 Signaling Pathway Inhibition

TMX-2039 inhibits multiple cyclin-dependent kinases (CDKs) that are critical for cell cycle progression. The diagram below illustrates the key points of inhibition in the CDK signaling pathway.

Caption: TMX-2039 inhibits key CDKs, blocking cell cycle progression.

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